

Technical Guide: Physical and Chemical Properties of 2-(2-Methoxyphenoxy)ethylamine

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)ethylamine

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides a detailed overview of the physical and chemical properties of **2-(2-Methoxyphenoxy)ethylamine** (CAS No: 1836-62-0), a key intermediate in the pharmaceutical industry, notably in the synthesis of Carvedilol.[1][2]

Chemical Identity and Structure

2-(2-Methoxyphenoxy)ethylamine, also known as 2-(2-Methoxyphenoxy)ethanamine, is an organic compound with the chemical formula $C_9H_{13}NO_2$. [2][3] It belongs to the class of aromatic amines.

Physical and Chemical Properties

The physical properties of **2-(2-Methoxyphenoxy)ethylamine** can vary depending on its purity and the ambient temperature. It has been reported as both a liquid and a solid.[4][5] The quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ NO ₂	[3][6][7][8]
Molecular Weight	167.20 - 167.21 g/mol	[3][6][7]
Appearance	Colorless to pale yellow liquid OR White to light yellow solid/powder	[1][4][5][9][10]
Boiling Point	98 °C / 208.4 °F	[9]
~260-280 °C	[4]	
~275-277 °C	[10]	
110-115 °C at 2 Torr	[11]	
Density	~1.07 g/cm ³	[10]
Melting Point	Not available (for base)	[4][9]
88-92 °C (for Hydrochloride salt)	[12]	
Solubility	Slightly soluble in water. Soluble in organic solvents such as ethanol, methanol, acetone, and dichloromethane.	[4][10]
Odor	Amine-like	[9][10]

Experimental Protocols

The synthesis of **2-(2-Methoxyphenoxy)ethylamine** is crucial for its application as a pharmaceutical intermediate. Various methods have been reported, influencing the purity and final physical state of the product.

One-Pot Synthesis from Guaiacol, Urea, and Ethanolamine

This method provides a direct, one-pot synthesis route.

Methodology:

- Guaiacol, urea, ethanolamine, and a catalytic amount of potassium hydroxide are added to a reaction flask.[\[13\]](#)
- The mixture is heated progressively from 120°C to 170°C over several hours.[\[13\]](#)
- Ethylenediamine is added, and heating is continued at 170°C for an additional 2 hours.[\[13\]](#)
- After cooling, the product is dissolved in water.
- The pH is adjusted to 2 with concentrated hydrochloric acid, and the aqueous layer is washed with chloroform.[\[13\]](#)
- The pH is then raised to 13 using a 20% sodium hydroxide solution.[\[13\]](#)
- The product is extracted using chloroform.
- The chloroform is removed by distillation under reduced pressure to yield the final product as a brownish-black liquid.[\[13\]](#)

Synthesis via N-acetyl Intermediate and Hydrolysis

This two-step process involves the formation of an acetamide intermediate followed by hydrolysis.

Methodology:

- Preparation of N-[2-(2-Methoxy-phenoxy)-ethyl]-acetamide: A mixture of guaiacol and 2-methyloxazoline is heated at 160°C for approximately 20 hours.[\[11\]](#) After cooling, the reaction mixture is poured into water. The resulting solid residue is collected, washed, and dried.[\[11\]](#)
- Preparation of 2-(2-Methoxy-phenoxy)-ethylamine: The N-[2-(2-Methoxy-phenoxy)-ethyl]-acetamide intermediate is refluxed in 5N HCl for 4 hours.[\[11\]](#)
- The pH of the reaction mixture is adjusted to 8-9 with a 30% NaOH solution.[\[11\]](#)

- The resulting oily layer is taken up in toluene, which is subsequently evaporated.
- The final product is purified by distillation under vacuum to yield **2-(2-Methoxyphenoxy)ethylamine**.[\[11\]](#)

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and purification of **2-(2-Methoxyphenoxy)ethylamine**.

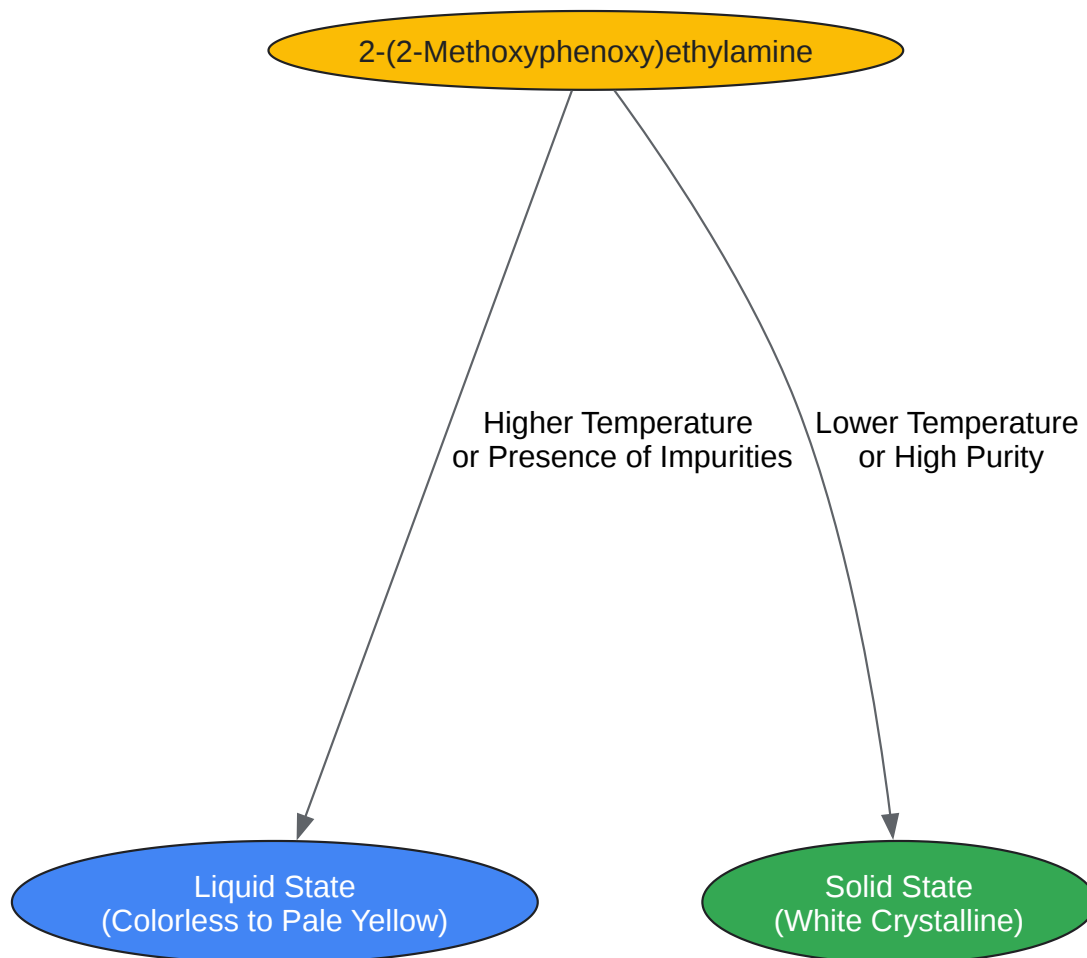


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Caption: Generalized workflow for the synthesis of **2-(2-Methoxyphenoxy)ethylamine**.

Factors Influencing Physical State

The observed physical state of **2-(2-Methoxyphenoxy)ethylamine** is dependent on several factors, as illustrated below.



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Caption: Relationship between purity, temperature, and physical state.

Storage and Handling

2-(2-Methoxyphenoxy)ethylamine should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[10] It should be kept away from moisture, heat sources, and incompatible substances like oxidizing agents.[1][10] The hydrochloride salt is described as a white solid and may offer greater stability for storage.[5][12]

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